

CellTracker™ CM-DiI: An In-Depth Technical Guide

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Compound of Interest

Compound Name: CellTracker CM-DiI

Cat. No.: B15140091

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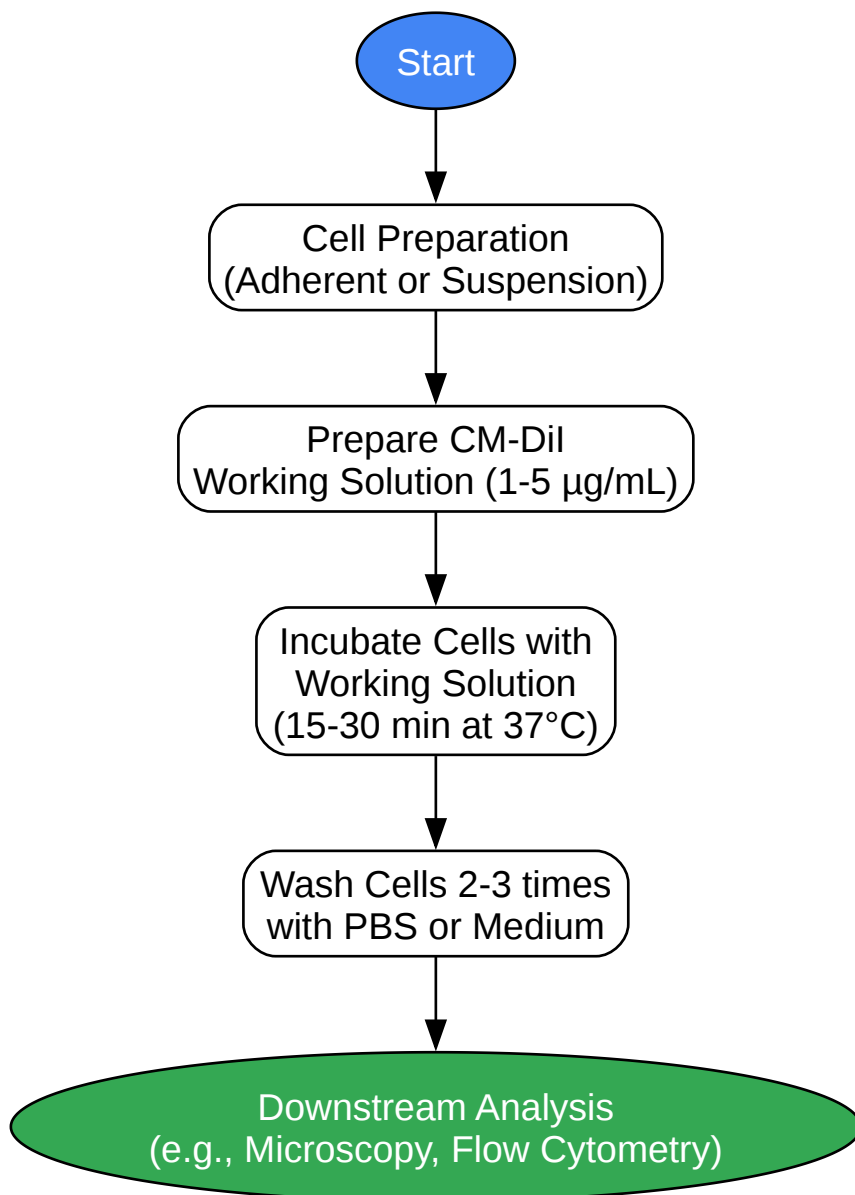
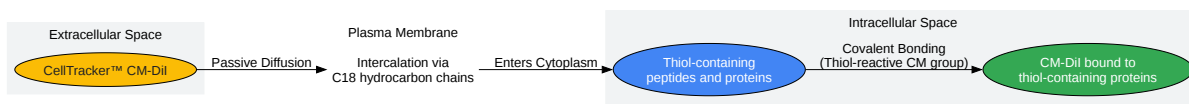
For Researchers, Scientists, and Drug Development Professionals

Introduction

CellTracker™ CM-DiI is a vital fluorescent probe for the long-term tracking of living cells. As a derivative of the lipophilic carbocyanine dye DiI, it is engineered for enhanced aqueous solubility and fixability, making it a versatile tool for a wide range of applications in cell biology, immunology, and developmental biology.[1][2] This guide provides a comprehensive overview of CellTracker™ CM-DiI, its mechanism of action, detailed experimental protocols, and key performance data.

Core Mechanism of Action

CellTracker™ CM-DiI is a lipophilic molecule that readily traverses the plasma membrane of living cells.[3] Its core structure consists of two long C18 hydrocarbon chains that anchor the molecule within the lipid bilayer of cellular membranes.[1] A key feature of CM-DiI is the presence of a thiol-reactive chloromethyl (CM) moiety.[1][4] Once inside the cell, this group covalently binds to intracellular thiol-containing peptides and proteins.[4][5] This covalent linkage ensures that the dye is well-retained within the cell, even through processes like fixation, permeabilization, and paraffin embedding.[4][5] The dye is passed on to daughter cells during cell division, allowing for multi-generational tracking.[1][3] It is important to note that the dye is not transferred to adjacent cells in a population.[1]



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